

# Experimental Protocol for the Synthesis of 1,2-Difluoroethane

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## Compound of Interest

Compound Name: 1,2-Difluoroethane

Cat. No.: B1293797

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## Introduction

**1,2-Difluoroethane** (HFC-152) is a hydrofluorocarbon with the chemical formula  $\text{CH}_2\text{FCH}_2\text{F}$ .<sup>[1]</sup> It is an isomer of 1,1-difluoroethane and finds applications as a refrigerant and in the synthesis of various fluorinated organic compounds.<sup>[2][3]</sup> This document outlines two common laboratory-scale methods for the synthesis of **1,2-difluoroethane**: the direct fluorination of ethylene and the halogen exchange reaction from 1,2-dihaloethane precursors.

## Safety Precautions

Extreme caution must be exercised when performing these syntheses.

- **Toxicity:** **1,2-Difluoroethane** is toxic if inhaled or if it comes into direct contact with the skin.<sup>[1]</sup> It is heavier than air and can accumulate in low-lying areas, posing a suffocation risk.<sup>[1][4]</sup> Inhalation can also sensitize the myocardium to catecholamines, potentially leading to fatal cardiac arrhythmias.<sup>[1]</sup>
- **Flammability:** **1,2-Difluoroethane** is a flammable gas.<sup>[4]</sup> Keep away from heat, sparks, open flames, and other ignition sources.<sup>[5]</sup> Use non-sparking tools and explosion-proof equipment.<sup>[5][6]</sup>
- **Personal Protective Equipment (PPE):** Always work in a well-ventilated fume hood.<sup>[4][5]</sup> Wear appropriate PPE, including safety goggles, face shield, flame-resistant lab coat, and

chemical-resistant gloves.[5][6][7] For larger scale operations or in case of a leak, a self-contained breathing apparatus (SCBA) is recommended.[4]

- **Reactivity:** The reaction of ethylene with fluorine is explosive.[1] Halogen exchange reactions often utilize corrosive and toxic reagents like hydrogen fluoride.

## Method 1: Direct Fluorination of Ethene

This method involves the direct reaction of ethene gas with fluorine gas. Due to the high reactivity and explosive nature of this reaction, it is typically performed with solid fluorine or under carefully controlled conditions.[1]

Reaction:  $\text{CH}_2=\text{CH}_2 + \text{F}_2 \rightarrow \text{CH}_2\text{FCH}_2\text{F}$

Experimental Protocol:

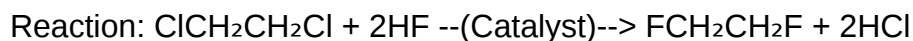
- **Apparatus Setup:** A specialized low-temperature reaction vessel equipped with a gas inlet for ethene, a source for solid fluorine, and a near-infrared (NIR) radiation source to initiate the reaction is required. The entire setup must be contained within a blast shield in a certified fume hood.
- **Reactant Preparation:** Ethene gas of high purity is used. Solid fluorine is prepared by cryogenically cooling fluorine gas.
- **Reaction Execution:**
  - The reaction vessel is cooled to cryogenic temperatures.
  - A controlled amount of solid fluorine is introduced into the vessel.
  - Ethene gas is slowly introduced into the vessel.
  - The reaction is initiated by exposing the mixture to NIR radiation.[1]
- **Product Isolation and Purification:** The product mixture, which may also contain vinyl fluoride, is carefully collected and purified by fractional distillation at low temperatures.

Quantitative Data:

Parameter	Value	Reference
Reaction Type	Gas-Solid Phase Fluorination	[1]
Primary Product	1,2-Difluoroethane	[1]
Byproduct	Vinyl Fluoride	[1]
Initiator	Near-Infrared Radiation	[1]

## Method 2: Halogen Exchange from 1,2-Dichloroethane

This method involves the fluorination of 1,2-dichloroethane using a fluorinating agent, such as hydrogen fluoride (HF), in the presence of a catalyst.[8] This method is generally more controllable than direct fluorination.



### Experimental Protocol:

- Catalyst Preparation: A common catalyst is a composite of chromium, copper, and zinc oxides.[8] The molar ratio can be optimized, for example, Cr:Cu:Zn of 85:5:10.[8]
- Apparatus Setup: A gas-phase flow reactor, typically a heated tube packed with the catalyst, is used. The reactor should be made of a material resistant to hydrogen fluoride, such as Monel or nickel alloys. The setup includes mass flow controllers for the reactant gases and a downstream trapping system to collect the products and unreacted starting materials.
- Reaction Execution:
  - The reactor is heated to the desired temperature, typically between 200-550 °C.[8]
  - A gaseous mixture of 1,2-dichloroethane and hydrogen fluoride is passed through the reactor. The molar ratio of 1,2-dichloroethane to hydrogen fluoride can range, for example, from 1:6 to 1:15.[8]
  - The contact time of the reactants with the catalyst is typically short, in the range of 0.1-20 seconds.[8]

- **Product Isolation and Purification:** The effluent gas stream, containing **1,2-difluoroethane**, hydrogen chloride, unreacted starting materials, and potentially other byproducts, is passed through a series of traps. An initial trap can be used to remove unreacted HF and HCl. The organic components are then collected in a cold trap (e.g., liquid nitrogen). The collected liquid is then purified by fractional distillation.

#### Quantitative Data:

Parameter	Value	Reference
Reactants	1,2-Dichloroethane, Hydrogen Fluoride	[8]
Catalyst	Cr/Cu/Zn composite	[8]
Reaction Temperature	200-550 °C	[8]
Contact Time	0.1-20 s	[8]
Molar Ratio (1,2-dichloroethane:HF)	1:6 to 1:15	[8]

## Visualizations

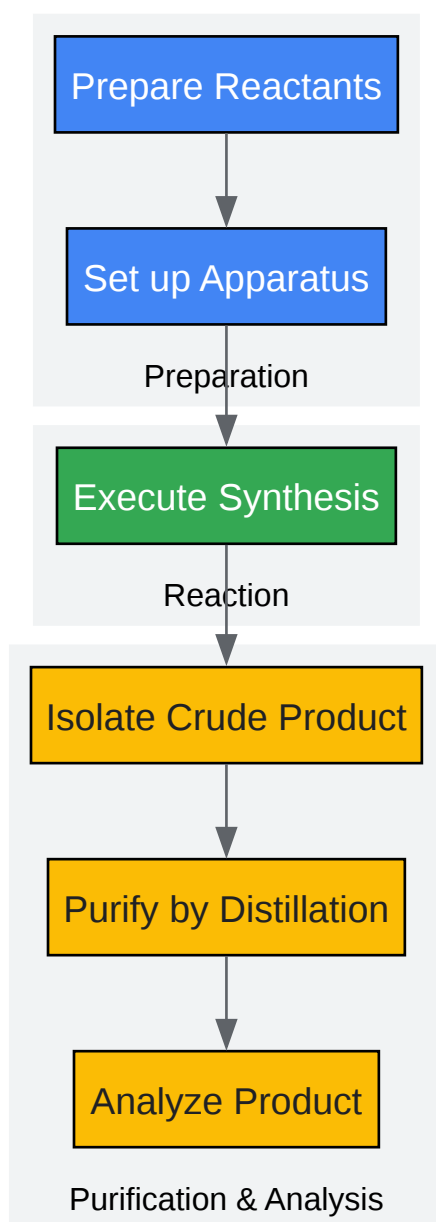


Figure 1: General Workflow for 1,2-Difluoroethane Synthesis

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Caption: General laboratory workflow for the synthesis of **1,2-Difluoroethane**.

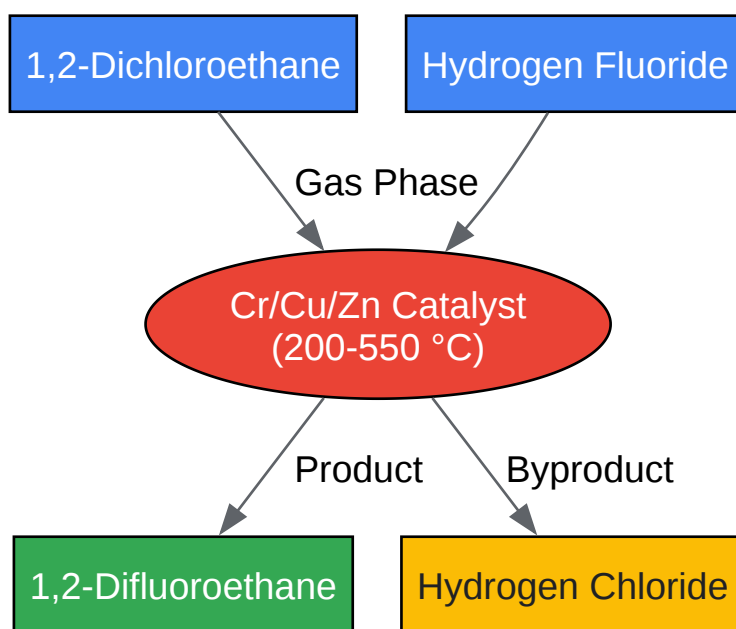


Figure 2: Halogen Exchange Synthesis Pathway

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Caption: Reaction pathway for the synthesis of **1,2-Difluoroethane** via halogen exchange.

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